

spectroscopic data for triethylammonium sulfate

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Compound of Interest

Compound Name: Triethylammonium sulfate

CAS No.: 54272-29-6

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A Comparative Guide to the Spectroscopic Properties of **Triethylammonium Sulfate** and Related Alkylammonium Salts

This guide provides a comparative analysis of the spectroscopic data for **triethylammonium sulfate**, alongside two related alkylammonium salts: tetramethylammonium sulfate and tetraethylammonium sulfate. The information is intended for researchers, scientists, and professionals in drug development, offering a reference for the characterization of these compounds.

Spectroscopic Data Comparison

The following tables summarize the available spectroscopic data for **triethylammonium sulfate** and its comparators.

Table 1: ^1H NMR Spectroscopic Data

Compound	Solvent	Chemical Shift (δ) ppm	Multiplicity	Assignment
Triethylammonium sulfate	DMSO-d ₆	1.18	t	-CH ₃
3.10	m	-CH ₂ -		
8.89	s	N-H		
Tetramethylammonium hydrogen sulfate	-	Data not available	-	-
Tetraethylammonium hydrogen sulfate	-	Data not available	-	-

Table 2: FT-IR Spectroscopic Data (Key Peaks, cm⁻¹)

Compound	N-H Stretch	C-H Stretch	N-H Bend	C-H Bend	S=O Stretch
Triethylammonium sulfate	2800-2600 (broad)	2983-2876	~1400	1489, 1378	1100-1200 (asymmetric), ~981 (symmetric) [1]
Tetramethylammonium hydrogen sulfate	-	-	-	-	-
Tetraethylammonium sulfate	-	-	-	-	-

Note: Detailed peak assignments for the sulfate salts are limited in the reviewed literature. The assignments for **triethylammonium sulfate** are based on general knowledge of functional

group frequencies and data from related triethylammonium salts[2]. The sulfate group vibrations are also included based on typical ranges[1].

Table 3: Raman Spectroscopic Data

Compound	Key Peaks (cm ⁻¹)	Assignment
Triethylammonium sulfate	Data not available	-
Tetramethylammonium hydrogen sulfate	Data available, but specific peak list not provided in search results[3][4]	-
Tetraethylammonium sulfate	Data not available	-

Table 4: Mass Spectrometry Data

Compound	Ionization Method	m/z	Assignment
Triethylammonium sulfate	ESI (for cation)	102.1283	[C ₆ H ₁₆ N] ⁺
Tetramethylammonium sulfate	ESI (for cation)	74.0	[C ₄ H ₁₂ N] ⁺ [5]
Tetraethylammonium sulfate	-	Data not available	-

Note: Mass spectrometry data for intact, non-volatile salts like these is typically not acquired. The data presented is for the corresponding cation.

Experimental Protocols

Detailed methodologies for the key spectroscopic techniques are provided below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain ¹H NMR spectra for the structural elucidation of alkylammonium salts.

Materials:

- NMR spectrometer (e.g., Bruker Avance 400 MHz or equivalent)
- NMR tubes
- Deuterated solvent (e.g., DMSO-d₆)
- The alkylammonium salt sample
- Internal standard (e.g., Tetramethylsilane - TMS)

Procedure:

- Sample Preparation: Dissolve approximately 5-10 mg of the alkylammonium salt in 0.5-0.7 mL of the chosen deuterated solvent (e.g., DMSO-d₆) directly in an NMR tube.
- Internal Standard: Add a small amount of TMS to the solution to serve as a reference for the chemical shifts ($\delta = 0.00$ ppm).
- Instrumentation:
 - Place the NMR tube in the spectrometer's autosampler or manually insert it into the probe.
 - Tune and shim the spectrometer to optimize the magnetic field homogeneity.
- Data Acquisition:
 - Acquire the ¹H NMR spectrum using standard acquisition parameters. For ionic liquids, a sufficient number of scans (e.g., 16 or 32) may be required to achieve a good signal-to-noise ratio.
 - The relaxation delay should be set appropriately (e.g., 1-5 seconds) to ensure quantitative integration if needed.
- Data Processing:
 - Process the raw data by applying a Fourier transform.

- Phase the spectrum and perform baseline correction.
- Reference the spectrum to the TMS peak at 0.00 ppm.
- Integrate the peaks to determine the relative number of protons.

Fourier-Transform Infrared (FT-IR) Spectroscopy

Objective: To identify the functional groups present in the alkylammonium salts using their vibrational frequencies.

Method: KBr Pellet Transmission^{[6][7]}

Materials:

- FT-IR spectrometer (e.g., Bruker Tensor 27 or equivalent)
- Potassium bromide (KBr), IR-grade, dried
- Agate mortar and pestle
- Pellet press
- The alkylammonium salt sample

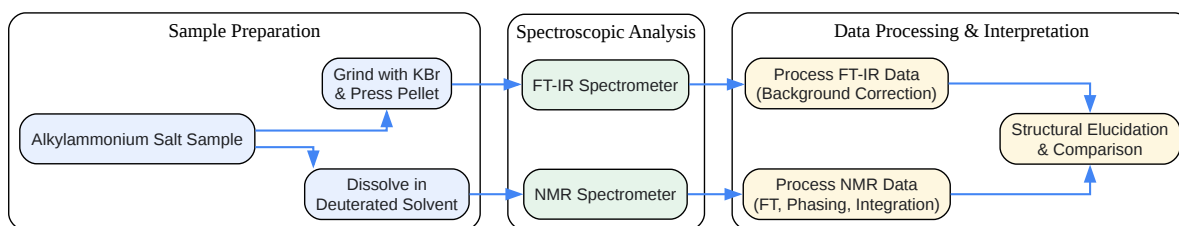
Procedure:

- Sample Preparation:
 - Place a small amount of KBr powder in an oven to ensure it is completely dry, as KBr is hygroscopic.
 - In an agate mortar, grind 1-2 mg of the alkylammonium salt sample with approximately 100-200 mg of dry KBr powder. The mixture should be ground to a fine, homogeneous powder to reduce scattering of the IR radiation^[8].
- Pellet Formation:
 - Transfer the powder mixture to a pellet die.

- Press the powder under high pressure (typically several tons) for a few minutes to form a transparent or translucent pellet.
- Data Acquisition:
 - Place the KBr pellet in the sample holder of the FT-IR spectrometer.
 - Record a background spectrum of the empty sample compartment.
 - Acquire the sample spectrum over the desired range (e.g., 4000-400 cm^{-1}).
- Data Processing:
 - The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.
 - Identify the characteristic absorption bands and assign them to the corresponding functional groups.

Experimental Workflow

The following diagram illustrates a general workflow for the spectroscopic analysis of an alkylammonium salt.



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Caption: General workflow for spectroscopic analysis of alkylammonium salts.

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